

Introduction: The Significance of the Aminopyrazole Scaffold

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Compound of Interest

Compound Name: 5-Isobutyl-1H-pyrazol-3-amine

CAS No.: 1000896-88-7

Cat. No.: B1290391

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The pyrazole nucleus, a five-membered aromatic ring with two adjacent nitrogen atoms, stands as a "privileged scaffold" in medicinal chemistry and drug discovery.^{[1][2][3]} Its derivatives are known to possess a wide spectrum of pharmacological activities, including anti-inflammatory, anticancer, and analgesic properties.^{[2][4][5]} Within this versatile class, aminopyrazoles are particularly valuable building blocks.^{[6][7][8]} The presence of an amino group provides a reactive handle for further functionalization and a key hydrogen-bonding moiety for molecular recognition at biological targets.

This guide focuses on the specific chemical properties of **5-isobutyl-1H-pyrazol-3-amine** (CAS No. 1000896-88-7). We will delve into its synthesis, physicochemical characteristics, spectral signature, and chemical reactivity. The objective is to provide researchers, scientists, and drug development professionals with a comprehensive technical resource, blending foundational chemical principles with practical, field-proven insights to leverage this molecule in research and development endeavors.

Molecular Structure and Physicochemical Properties

The foundational step in understanding a molecule's behavior is to analyze its structure and inherent physical properties. The isobutyl group at the 5-position introduces a non-polar, lipophilic character, which can be crucial for interactions within the hydrophobic pockets of target proteins. The 3-amino group, conversely, provides a polar, nucleophilic center capable of forming critical hydrogen bonds.

Caption: Chemical structure of **5-isobutyl-1H-pyrazol-3-amine**.

The interplay between the lipophilic isobutyl tail and the polar aminopyrazole head dictates the molecule's solubility, membrane permeability, and potential for specific biological interactions.

Table 1: Physicochemical Properties of **5-Isobutyl-1H-pyrazol-3-amine** and Related Analogs

Property	5-Isobutyl-1H-pyrazol-3-amine	3-Amino-5-tert-butylpyrazole	3-Amino-5-methylpyrazole[9]
CAS Number	1000896-88-7[10]	82560-12-1	31230-17-8
Molecular Formula	C ₇ H ₁₃ N ₃	C ₇ H ₁₃ N ₃	C ₄ H ₇ N ₃
Molecular Weight	139.20 g/mol	139.20 g/mol	97.12 g/mol
Appearance	Solid (predicted)	Solid	Light yellow solid
Melting Point (°C)	Not available	77-83	45-47
Boiling Point (°C)	Not available	Not available	213 (at 19 hPa)
Calculated LogP	1.6 (Predicted)	Not available	0.3 (Predicted)[11]

Note: Some physical data for the title compound is not readily available and is inferred from structurally similar molecules.

Synthesis Pathway: A Methodological Deep Dive

The most prevalent and efficient method for synthesizing 3(5)-aminopyrazoles involves the cyclocondensation reaction between a β -ketonitrile and a hydrazine derivative.[8][12][13] This approach is favored due to the accessibility of starting materials and generally high yields.[14]

Protocol: Synthesis of 5-Isobutyl-1H-pyrazol-3-amine

This protocol describes the synthesis starting from isobutyl methyl ketone and proceeding through a β -ketonitrile intermediate.

Causality Behind Experimental Choices:

- **Claisen Condensation:** The initial step utilizes a Claisen condensation to form the β -ketonitrile. Sodium ethoxide is a sufficiently strong base to deprotonate the α -carbon of the ketone, initiating the condensation with a nitrile source like ethyl cyanoacetate. The choice of solvent (e.g., ethanol) is compatible with the base and reactants.
- **Cyclization with Hydrazine:** The subsequent cyclization with hydrazine hydrate is the core pyrazole-forming step. The reaction is typically acid-catalyzed (e.g., with acetic acid) to activate the carbonyl group of the β -ketonitrile towards nucleophilic attack by hydrazine. The exocyclic amine of the resulting aminopyrazole is more nucleophilic than the ring nitrogens, leading to a stable final product.^[15]

Caption: Synthetic workflow for **5-isobutyl-1H-pyrazol-3-amine**.

Step-by-Step Methodology:

- **Preparation of 5-Methyl-3-oxohexanenitrile (β -Ketonitrile Intermediate):**
 - To a solution of sodium ethoxide (prepared by dissolving sodium metal in anhydrous ethanol), add isobutyl methyl ketone dropwise at 0-5 °C with stirring.
 - Following the ketone addition, add ethyl cyanoacetate dropwise, maintaining the temperature below 10 °C.
 - Allow the mixture to stir at room temperature for 12-16 hours.
 - Quench the reaction with a dilute acid (e.g., HCl) and extract the product with an organic solvent (e.g., diethyl ether).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude β -ketonitrile. Purification can be achieved via vacuum distillation or column chromatography.

- Synthesis of **5-Isobutyl-1H-pyrazol-3-amine**:
 - Dissolve the purified 5-methyl-3-oxohexanenitrile in a suitable solvent such as ethanol or acetic acid.
 - Add hydrazine hydrate (1.1 equivalents) to the solution.
 - Heat the reaction mixture to reflux for 4-8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Upon completion, cool the reaction mixture to room temperature and concentrate under reduced pressure to remove the solvent.
 - Neutralize the residue with a base (e.g., saturated sodium bicarbonate solution) and extract the product with ethyl acetate.
 - Combine the organic extracts, dry over anhydrous sodium sulfate, and concentrate to yield the crude product.
 - Purify the final compound by recrystallization or column chromatography on silica gel.

Spectroscopic Profile

Spectroscopic analysis is essential for structural confirmation. While a dedicated experimental spectrum for **5-isobutyl-1H-pyrazol-3-amine** is not widely published, a reliable profile can be predicted based on established chemical shift principles and data from analogous structures.^[1]^[11]^[16]^[17]

Table 2: Predicted Spectroscopic Data for **5-Isobutyl-1H-pyrazol-3-amine**

Technique	Expected Observations	Rationale
¹ H NMR	$\delta \sim 5.3\text{-}5.6$ ppm (s, 1H, C4-H) $\delta \sim 4.5\text{-}5.5$ ppm (br s, 2H, -NH ₂) $\delta \sim 2.3\text{-}2.5$ ppm (d, 2H, -CH ₂ -) $\delta \sim 1.8\text{-}2.1$ ppm (m, 1H, -CH-) $\delta \sim 0.9\text{-}1.0$ ppm (d, 6H, -CH(CH ₃) ₂)	The pyrazole C4-H appears as a singlet in the aromatic region. The amine protons are typically broad and exchangeable with D ₂ O. The isobutyl group will show characteristic doublet and multiplet signals. [18]
¹³ C NMR	$\delta \sim 155\text{-}160$ ppm (C3-NH ₂) $\delta \sim 145\text{-}150$ ppm (C5) $\delta \sim 90\text{-}95$ ppm (C4) $\delta \sim 40\text{-}45$ ppm (-CH ₂ -) $\delta \sim 28\text{-}32$ ppm (-CH-) $\delta \sim 21\text{-}24$ ppm (-CH ₃)	The carbon attached to the amino group (C3) is highly deshielded. The C5 carbon is also downfield, while the C4 carbon is significantly upfield. The aliphatic carbons of the isobutyl group appear in the typical upfield region.
FT-IR (cm ⁻¹)	3400-3200 (N-H stretch, amine) 3200-3100 (N-H stretch, pyrazole) 2960-2850 (C-H stretch, aliphatic) 1650-1620 (C=N stretch) 1620-1580 (N-H bend)	The dual peaks for the primary amine N-H stretch are characteristic. The C-H stretches from the isobutyl group will be prominent. The C=N and N-H bending vibrations confirm the heterocyclic amine structure. [11]
Mass Spec (EI)	M ⁺ at m/z = 139 Key fragments from loss of isobutyl group or parts thereof.	The molecular ion peak will confirm the molecular weight. Fragmentation patterns will likely involve the cleavage of the isobutyl side chain.

Protocol: General Spectroscopic Characterization

- NMR Spectroscopy:

- Dissolve 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- Acquire ^1H NMR and ^{13}C NMR spectra on a 400 MHz or higher spectrometer.
- For structural elucidation, 2D NMR experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) can be performed to confirm proton-proton and proton-carbon connectivities.
- FT-IR Spectroscopy:
 - Prepare a KBr pellet by mixing a small amount of the solid sample with dry KBr powder and pressing it into a thin disk.
 - Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
 - Record the spectrum over the $4000\text{-}400\text{ cm}^{-1}$ range.
- Mass Spectrometry:
 - Introduce a dilute solution of the sample into the mass spectrometer via a suitable ionization method (e.g., Electrospray Ionization - ESI, or Electron Impact - EI).
 - Acquire a high-resolution mass spectrum (HRMS) to confirm the elemental composition.

Chemical Reactivity and Synthetic Utility

Aminopyrazoles are versatile C,N-binucleophiles, meaning they possess multiple reactive nucleophilic sites.^[6] Understanding the hierarchy of this reactivity is critical for designing subsequent synthetic transformations.

The primary reactive sites are:

- Exocyclic Amino Group ($-\text{NH}_2$ at C3): This is the most nucleophilic site due to the localized lone pair on the nitrogen atom.^[15]
- Ring Nitrogen ($-\text{NH}$ at N1): The pyrrole-like nitrogen is also nucleophilic, though its lone pair contributes to the ring's aromaticity, slightly reducing its reactivity compared to the exocyclic

amine.

- Ring Carbon (C4): While less reactive, this position can participate in electrophilic aromatic substitution reactions under certain conditions, although this is less common than reactions at the nitrogen centers.

Caption: Key reactive sites of the aminopyrazole core.

Key Reactions:

- N-Acylation and N-Sulfonylation: The exocyclic amine readily reacts with acyl chlorides, sulfonyl chlorides, or anhydrides to form the corresponding amides and sulfonamides.^[1] This is a common strategy to modify the molecule's properties or to introduce new functional groups.
- Reactions with Bielectrophiles: 5-aminopyrazoles are excellent precursors for synthesizing fused heterocyclic systems, which are of great interest in drug discovery.^{[7][15]} For instance, reaction with β -diketones or β -ketoesters can lead to the formation of pyrazolo[1,5-a]pyrimidines.
- Diazotization: The primary amino group can be converted to a diazonium salt, which can then be displaced by various nucleophiles to introduce a wide range of substituents (e.g., halogens, hydroxyl, cyano) at the 3-position.^[19]
- Bioactivation Potential: For drug development professionals, it is crucial to consider metabolic pathways. Aminopyrazoles can undergo P450-catalyzed oxidation to form reactive iminopyrazole intermediates.^[20] These intermediates can be trapped by nucleophiles like glutathione, which has implications for potential drug-induced toxicity. The substitution pattern, including the isobutyl group, can influence the rate and likelihood of this bioactivation.^[20]

Applications in Drug Design and Discovery

The **5-isobutyl-1H-pyrazol-3-amine** scaffold is a valuable starting point for the discovery of novel therapeutics, particularly kinase inhibitors.^{[21][22]}

- **Kinase Inhibitors:** The N-(1H-pyrazol-3-yl)amine core is a known "hinge-binding" motif that can interact with the ATP-binding site of many protein kinases.[22] The 3-amino group can form crucial hydrogen bonds with the kinase hinge region, while the isobutyl group at the 5-position can be directed into a hydrophobic pocket to enhance potency and selectivity. Derivatives of this scaffold have been explored as inhibitors for kinases like RIPK1, which is a target for inflammatory diseases.[21]
- **Scaffold for Library Synthesis:** The well-defined reactivity of the amino group allows for its use in combinatorial chemistry and library synthesis. By reacting **5-isobutyl-1H-pyrazol-3-amine** with a diverse set of building blocks (e.g., carboxylic acids, sulfonyl chlorides), large libraries of novel compounds can be rapidly generated for high-throughput screening.
- **Anti-inflammatory and Anticancer Agents:** The broader pyrazole class is rich with compounds showing anti-inflammatory and anticancer activity.[5][23] This molecule serves as an excellent starting point for synthesizing analogs that could target pathways involved in inflammation and cell proliferation.

Conclusion

5-Isobutyl-1H-pyrazol-3-amine is a synthetically accessible and highly versatile chemical entity. Its combination of a lipophilic isobutyl moiety and a reactive, hydrogen-bonding aminopyrazole core makes it an attractive building block for medicinal chemistry. A thorough understanding of its synthesis, physicochemical properties, and differential reactivity at its nucleophilic centers is paramount for its effective utilization. For researchers in drug discovery, this molecule represents a promising scaffold for developing next-generation therapeutics, particularly in the realm of kinase inhibition and anti-inflammatory agents.

References

- Reactivity of aminopyrazoles as C,N-binucleophile towards the synthesis of pyrazole-fused heterocycles. (n.d.). ResearchGate. Retrieved January 11, 2026, from [\[Link\]](#)
- 5-Aminopyrazole as precursor in design and synthesis of fused pyrazoloazines. (n.d.). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities. (n.d.). MDPI. Retrieved January 11, 2026, from [\[Link\]](#)

- Evidence for the in Vitro Bioactivation of Aminopyrazole Derivatives: Trapping Reactive Aminopyrazole Intermediates Using Glutathione Ethyl Ester in Human Liver Microsomes. (2018). ACS Publications. Retrieved January 11, 2026, from [\[Link\]](#)
- Synthesis of Trisubstituted Pyrazoles via Intramolecular C–H Amination. (2025). Organic Chemistry Research. Retrieved January 11, 2026, from [\[Link\]](#)
- Bioactive Fused Pyrazoles Inspired by the Adaptability of 5-Aminopyrazole Derivatives: Recent Review. (2024). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- Recent Advances in Aminopyrazoles Synthesis and Functionalization. (n.d.). HAL Open Science. Retrieved January 11, 2026, from [\[Link\]](#)
- Synthesis of substituted triazole–pyrazole hybrids using triazenylpyrazole precursors. (2020). Beilstein Journal of Organic Chemistry. Retrieved January 11, 2026, from [\[Link\]](#)
- Direct Preparation of N-Substituted Pyrazoles from Primary Aliphatic or Aromatic Amines. (n.d.). ACS Publications. Retrieved January 11, 2026, from [\[Link\]](#)
- Design and Synthesis of Novel Pyrazole-Substituted Different Nitrogenous Heterocyclic Ring Systems as Potential Anti-Inflammatory Agents. (2019). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- N-(3-(tert-Butyl)-1-methyl-1H-pyrazol-5-yl)-4-methyl-N-tosylbenzenesulfonamide. (2024). MDPI. Retrieved January 11, 2026, from [\[Link\]](#)
- 3-Amino-5-hydroxypyrazole. (n.d.). PubChem. Retrieved January 11, 2026, from [\[Link\]](#)
- 1H-Pyrazol-3-amine, 5-methyl-. (n.d.). PubChem. Retrieved January 11, 2026, from [\[Link\]](#)
- Synthesis method of 5-bromo-1-methyl-1H-pyrazol-3-amine. (2018). Google Patents.
- 1-isobutyl-3-methyl-1h-pyrazol-5-amine. (n.d.). PubChem. Retrieved January 11, 2026, from [\[Link\]](#)
- Pharmacology active 5-aminopyrazoles. (n.d.). ResearchGate. Retrieved January 11, 2026, from [\[Link\]](#)

- Pharmacological activities of pyrazolone derivatives. (2013). SlideShare. Retrieved January 11, 2026, from [\[Link\]](#)
- Therapeutic Activities of Pyrazole. (2020). Abhi Publication. Retrieved January 11, 2026, from [\[Link\]](#)
- Pharmacological Activities of Pyrazolone Derivatives. (n.d.). Neliti. Retrieved January 11, 2026, from [\[Link\]](#)
- Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. (2018). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- Discovery of a 1H-Pyrazol-3-Amine Derivative as a Novel, Selective, and Orally Available RIPK1 Inhibitor for the Treatment of Inflammatory Disease. (2025). PubMed. Retrieved January 11, 2026, from [\[Link\]](#)
- Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles. (n.d.). MDPI. Retrieved January 11, 2026, from [\[Link\]](#)
- Pyrazole synthesis. (n.d.). Organic Chemistry Portal. Retrieved January 11, 2026, from [\[Link\]](#)
- Discovery of 3-Amino-1H-pyrazole-Based Kinase Inhibitors to Illuminate the Understudied PCTAIRE Family. (2023). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- 3-tert-Butyl-1-(3-nitrophenyl)-1H-pyrazol-5-amine. (2013). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- [Ce(L-Pro)₂]₂ (Oxa) as a heterogeneous recyclable catalyst: Synthesis of pyrazoles. (n.d.). Universidade da Coruña. Retrieved January 11, 2026, from [\[Link\]](#)
- Approaches towards the synthesis of 5-aminopyrazoles. (2011). National Center for Biotechnology Information. Retrieved January 11, 2026, from [\[Link\]](#)
- Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics. (2022). MDPI. Retrieved January 11, 2026, from [\[Link\]](#)

- 1H NMR Chemical Shifts. (n.d.). Organic Chemistry Data. Retrieved January 11, 2026, from [\[Link\]](#)
- 3(5)-aminopyrazole. (n.d.). Organic Syntheses. Retrieved January 11, 2026, from [\[Link\]](#)
- Discovery of 5-Amino-N-(1H-pyrazol-4-yl)pyrazolo[1,5-a]pyrimidine-3-carboxamide Inhibitors of IRAK4. (2015). PubMed Central. Retrieved January 11, 2026, from [\[Link\]](#)
- Chemistry of Amines. (n.d.). Michigan State University Department of Chemistry. Retrieved January 11, 2026, from [\[Link\]](#)

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Sources

- 1. [mdpi.com](#) [[mdpi.com](#)]
- 2. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. [mdpi.com](#) [[mdpi.com](#)]
- 4. [abhipublications.org](#) [[abhipublications.org](#)]
- 5. Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics [[mdpi.com](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. Bioactive Fused Pyrazoles Inspired by the Adaptability of 5-Aminopyrazole Derivatives: Recent Review - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 8. [soc.chim.it](#) [[soc.chim.it](#)]
- 9. [chemicalbook.com](#) [[chemicalbook.com](#)]
- 10. Hit2Lead | 5-isobutyl-1H-pyrazol-3-amine | CAS# 1000896-88-7 | MFCD17078840 | BB-4019394 [[hit2lead.com](#)]
- 11. 1H-Pyrazol-3-amine, 5-methyl- | C4H7N3 | CID 93146 - PubChem [[pubchem.ncbi.nlm.nih.gov](#)]

- [12. 3-\(Sec-butyl\)-4-isobutyl-1h-pyrazol-5-amine \(\) for sale \[vulcanchem.com\]](#)
- [13. Approaches towards the synthesis of 5-aminopyrazoles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [15. 5-Aminopyrazole as precursor in design and synthesis of fused pyrazoloazines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. rsc.org \[rsc.org\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [18. organicchemistrydata.org \[organicchemistrydata.org\]](#)
- [19. BJOC - Synthesis of substituted triazole–pyrazole hybrids using triazenylpyrazole precursors \[beilstein-journals.org\]](#)
- [20. pubs.acs.org \[pubs.acs.org\]](#)
- [21. Discovery of a 1 H-Pyrazol-3-Amine Derivative as a Novel, Selective, and Orally Available RIPK1 Inhibitor for the Treatment of Inflammatory Disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Discovery of 3-Amino-1H-pyrazole-Based Kinase Inhibitors to Illuminate the Understudied PCTAIRE Family - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. Design and Synthesis of Novel Pyrazole-Substituted Different Nitrogenous Heterocyclic Ring Systems as Potential Anti-Inflammatory Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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